

# A Technical Guide to Lanthanum Oxalate: Properties, Safety, and Synthesis

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## Compound of Interest

Compound Name: *Lanthanum oxalate*

Cat. No.: *B1582769*

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This guide provides a comprehensive overview of **lanthanum oxalate**, focusing on its chemical identity, safety data, and a detailed experimental protocol for its synthesis. The information is structured to serve as a practical resource for laboratory and research applications.

## Chemical and Physical Properties

**Lanthanum oxalate** is an inorganic salt of lanthanum and oxalic acid. It typically presents as a white or colorless crystalline powder and is poorly soluble in water.<sup>[1]</sup> It is primarily used in specialty glass, phosphors, water treatment, and as a catalyst.<sup>[2]</sup> The compound exists in both anhydrous and various hydrated forms, which is reflected in the multiple CAS numbers associated with it.

Table 1: Chemical Identifiers for **Lanthanum Oxalate**

Form	CAS Number	Chemical Formula (Anhydrous)	Molar Mass (Anhydrous)
Anhydrous	537-03-1[1][3]	$\text{La}_2(\text{C}_2\text{O}_4)_3$	541.87 g/mol [1]
Hydrate (unspecified)	79079-18-8[4][5][6]	$\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot x\text{H}_2\text{O}$	541.87 g/mol (anhydrous basis)[4]
Hydrate (unspecified)	312696-10-9[7][8]	Not Specified	Not Specified
Monohydrate	312696-10-9 (listed) [9]	$\text{C}_6\text{H}_2\text{La}_2\text{O}_{13}$	559.88 g/mol [9]
Decahydrate	537-03-1 (listed)[2]	$\text{C}_6\text{H}_{18}\text{La}_2\text{O}_{21}$	704.01 g/mol [2]

## Safety and Handling

According to the Globally Harmonized System (GHS), **lanthanum oxalate** is classified as hazardous.[1] It is harmful if swallowed or in contact with skin and can cause serious eye irritation.[3][5][10] Some classifications also note it as an environmental hazard.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses are recommended.[8]
- Hand Protection: Wear protective gloves.[8]
- Respiratory Protection: In dusty environments, an approved mask (e.g., N95) should be worn.[4][8]
- Skin Protection: Wear suitable protective clothing to prevent skin exposure.[8][10]

Handling and Storage:

- Avoid contact with skin and eyes.[5]
- Prevent dust formation and ensure adequate ventilation.[5][10]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[5]

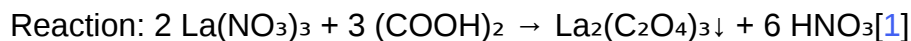
- Incompatible with strong oxidizing agents.[5]

Table 2: GHS Safety and Hazard Information

Category	Information
Pictograms	GHS07 (Exclamation Mark)[1][4], GHS09 (Environmental Hazard)[1]
Signal Word	Warning[1][4][10]
Hazard Statements	H302: Harmful if swallowed.[1][3][5] H312: Harmful in contact with skin.[1][3][5] H317: May cause an allergic skin reaction.[1] H319: Causes serious eye irritation.[4][5] H411: Toxic to aquatic life with long lasting effects.[1]
Precautionary Statements	P261: Avoid breathing dust.[1] P270: Do not eat, drink or smoke when using this product.[5] P273: Avoid release to the environment.[1] P280: Wear protective gloves/protective clothing/eye protection.[1] P301+P317: IF SWALLOWED: Get medical help.[1] P302+P352: IF ON SKIN: Wash with plenty of water.[1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
First Aid (Eyes)	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5][10]
First Aid (Skin)	Wash off with soap and plenty of water.[5]
First Aid (Ingestion)	Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]
Firefighting	Use dry powder, foam, carbon dioxide, or water spray. Hazardous decomposition products include carbon oxides and lanthanum oxides.[5][8]

# Experimental Protocol: Synthesis of Lanthanum Oxalate

This protocol details a standard laboratory procedure for synthesizing **lanthanum oxalate** hydrate via precipitation. The method is based on the reaction between a soluble lanthanum salt, such as lanthanum nitrate ( $\text{La}(\text{NO}_3)_3$ ), and an excess of oxalic acid ( $(\text{COOH})_2$ ).<sup>[1]</sup>



## Materials and Equipment:

- Lanthanum(III) nitrate hexahydrate ( $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Oxalic acid dihydrate ( $(\text{COOH})_2 \cdot 2\text{H}_2\text{O}$ )
- Deionized water
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Vacuum flask and tubing
- Drying oven

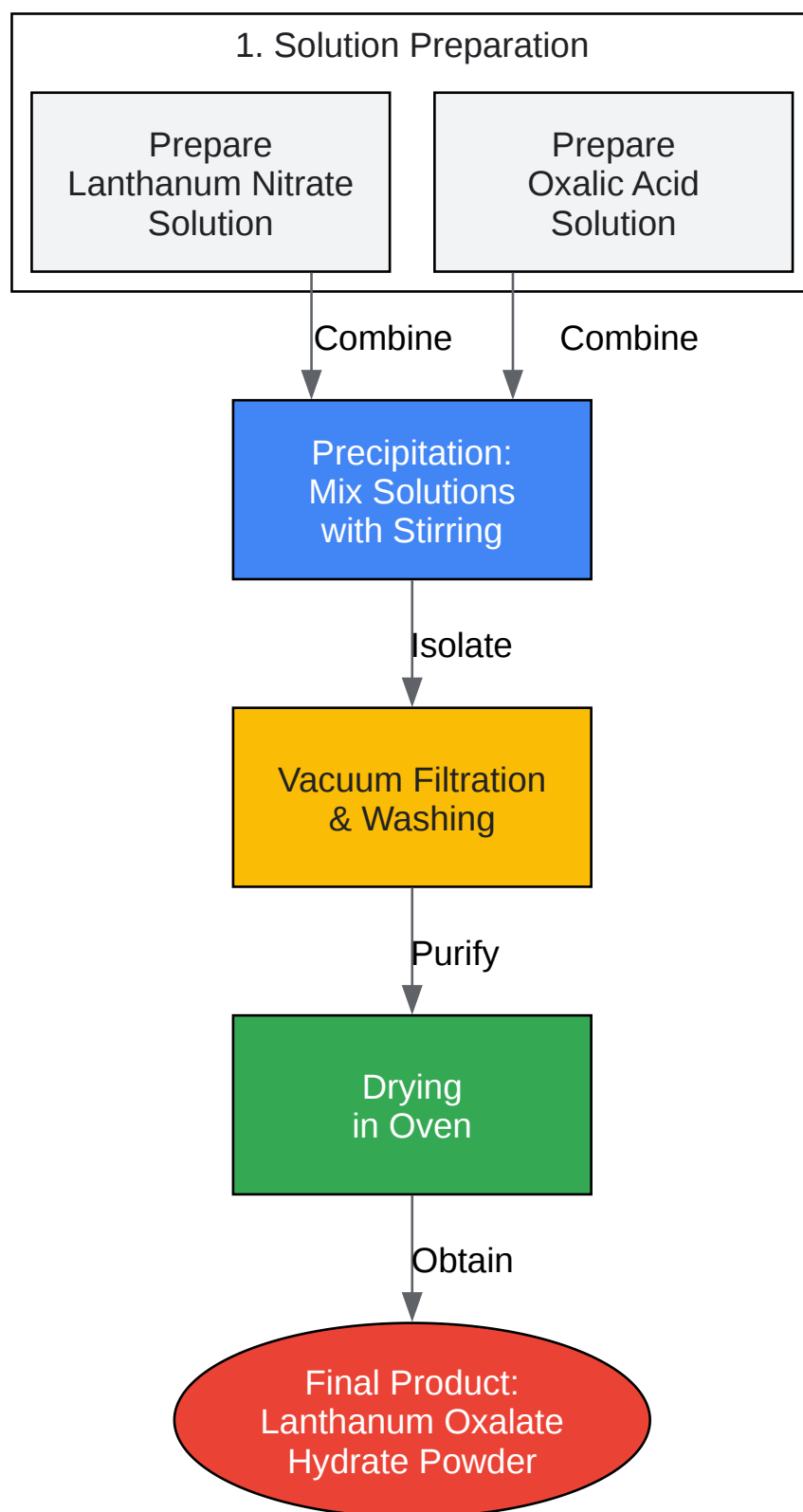
## Procedure:

- Prepare Reactant Solutions:
  - Lanthanum Nitrate Solution: Dissolve a calculated amount of Lanthanum(III) nitrate hexahydrate in a beaker with deionized water to create a solution of known concentration (e.g., 0.1 M).
  - Oxalic Acid Solution: Dissolve a stoichiometric excess (e.g., 1.5x the molar equivalent) of oxalic acid dihydrate in a separate beaker with deionized water (e.g., 0.1 M). Using an excess of oxalic acid helps to ensure complete precipitation of the lanthanum ions.

- Precipitation:
  - Place the beaker containing the lanthanum nitrate solution on a magnetic stirrer.
  - Slowly add the oxalic acid solution to the lanthanum nitrate solution dropwise while stirring continuously.
  - A white precipitate of **lanthanum oxalate** will form immediately.
  - Continue stirring the mixture for a period (e.g., 30-60 minutes) to allow the precipitation to complete and to promote crystal growth.
- Isolation of Precipitate:
  - Set up a vacuum filtration apparatus with a Buchner funnel and an appropriately sized filter paper.
  - Pour the suspension into the funnel and apply vacuum to separate the **lanthanum oxalate** precipitate from the supernatant liquid.
  - Wash the precipitate in the funnel with several small portions of deionized water to remove any unreacted reagents and nitric acid byproduct.
  - Continue the vacuum to pull air through the filter cake, partially drying the solid.
- Drying:
  - Carefully remove the filter paper and the precipitate from the funnel.
  - Place the product in a drying oven set to a moderate temperature (e.g., 80-100 °C) to remove residual water. Dry until a constant weight is achieved. The resulting white powder is **lanthanum oxalate** hydrate.

## Workflow Visualization

The following diagram illustrates the key stages of the **lanthanum oxalate** synthesis protocol.



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Caption: Workflow for the synthesis of **lanthanum oxalate**.

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